

# chemical structure and properties of L,L-Lanthionine sulfoxide

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## Compound of Interest

Compound Name: *L,L-Lanthionine sulfoxide*

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## L,L-Lanthionine Sulfoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**L,L-Lanthionine sulfoxide**, the oxidized form of the non-proteinogenic amino acid L,L-lanthionine, is a molecule of growing interest in biochemical and pharmacological research. As a structural analog of lanthionine, which has been identified as a potential signaling molecule and uremic toxin, its sulfoxide derivative may exhibit unique biological activities. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, a proposed synthesis protocol, and potential biological significance of **L,L-Lanthionine sulfoxide**, with a focus on its putative role in the hydrogen sulfide biosynthesis pathway.

### Chemical Structure and Properties

**L,L-Lanthionine sulfoxide**, systematically named 3-[[[(2R)-2-Amino-2-carboxyethyl]sulfinyl]-L-alanine, is a derivative of L,L-lanthionine where the thioether linkage is oxidized to a sulfoxide. This oxidation introduces a chiral center at the sulfur atom, leading to the possibility of two diastereomers.

Chemical Structure:

- Systematic Name: 3-[[[(2R)-2-Amino-2-carboxyethyl]sulfinyl]-L-alanine
- Molecular Formula: C<sub>6</sub>H<sub>12</sub>N<sub>2</sub>O<sub>5</sub>S[1]
- CAS Number: 105659-38-9[1]
- SMILES: O=S(C--INVALID-LINK--C(O)=O)C--INVALID-LINK--C(O)=O

### Physicochemical Data Summary

Quantitative experimental data for **L,L-Lanthionine sulfoxide** is not readily available in the current literature. The following table summarizes the known properties of **L,L-Lanthionine sulfoxide** and provides data for the parent compound, L,L-Lanthionine, and a related molecule, L-Methionine sulfoxide, for comparison.

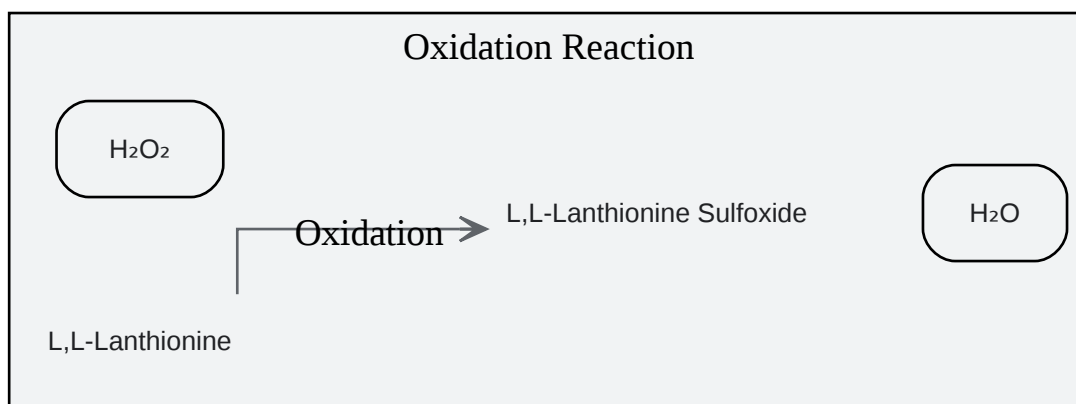
Property	L,L-Lanthionine Sulfoxide	L,L-Lanthionine	L-Methionine Sulfoxide
Molecular Formula	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub> S	C <sub>6</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub> S	C <sub>5</sub> H <sub>11</sub> NO <sub>3</sub> S
Molecular Weight	224.23 g/mol	208.24 g/mol [2]	165.21 g/mol
CAS Number	105659-38-9	922-55-4[2]	3226-65-1
Melting Point	Data not available	280-283 °C (decomposes)[3]	~240 °C (decomposes)[4]
Solubility	Data not available	Sparingly soluble in water; soluble in dilute acids and alkalies	≥30.2 mg/mL in H <sub>2</sub> O; insoluble in DMSO and EtOH[5]

## Experimental Protocols

### Proposed Synthesis of L,L-Lanthionine Sulfoxide

A plausible method for the synthesis of **L,L-Lanthionine sulfoxide** is the direct oxidation of L,L-Lanthionine. Hydrogen peroxide is a common and effective reagent for the oxidation of thioethers to sulfoxides[6][7].

Reaction Scheme:



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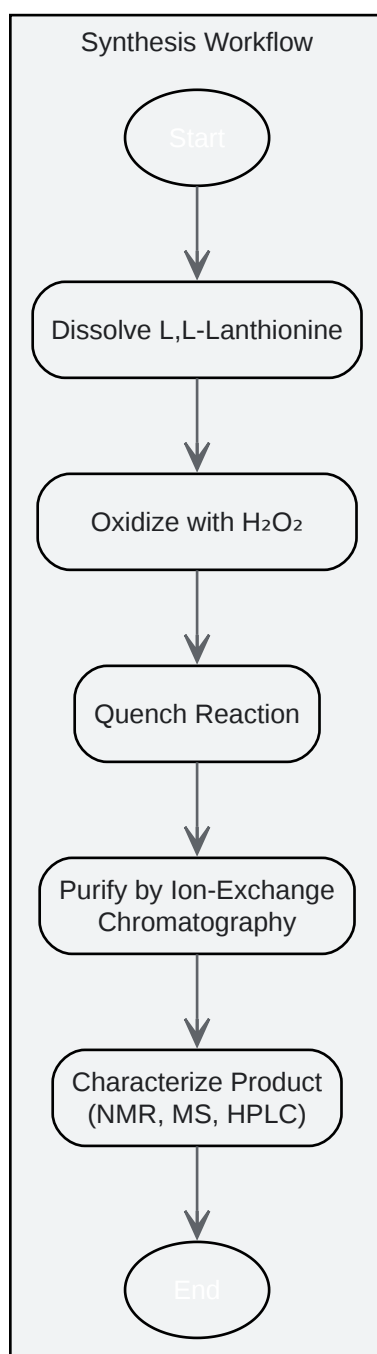
*Proposed oxidation of L,L-Lanthionine to **L,L-Lanthionine sulfoxide**.*

Detailed Methodology:

- Dissolution: Dissolve L,L-Lanthionine in a suitable solvent system, such as a mixture of acetic acid and water.
- Oxidation: Cool the solution in an ice bath and add a stoichiometric amount of 30% hydrogen peroxide dropwise with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Quenching: After the reaction is complete, the excess hydrogen peroxide can be quenched by the addition of a reducing agent, such as sodium sulfite.
- Purification: The resulting **L,L-Lanthionine sulfoxide** can be purified from the reaction mixture using ion-exchange chromatography. The use of a strong cation exchange resin is recommended, followed by elution with a gradient of ammonium hydroxide. The polarity of the sulfoxide is higher than the starting thioether, which aids in chromatographic separation[8][9].
- Characterization: The purified product should be characterized to confirm its identity and purity.
  - NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can be used to confirm the structure. The oxidation of the sulfur atom is expected to cause a downfield shift in the  $^{13}\text{C}$  NMR

signal of the adjacent carbon atoms[10].

- Mass Spectrometry: Electrospray ionization mass spectrometry (ESI-MS) can be used to confirm the molecular weight of the product.
- Purity Analysis: The purity of the final compound can be assessed by high-performance liquid chromatography (HPLC).



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*Workflow for the synthesis and purification of **L,L-Lanthionine sulfoxide**.*

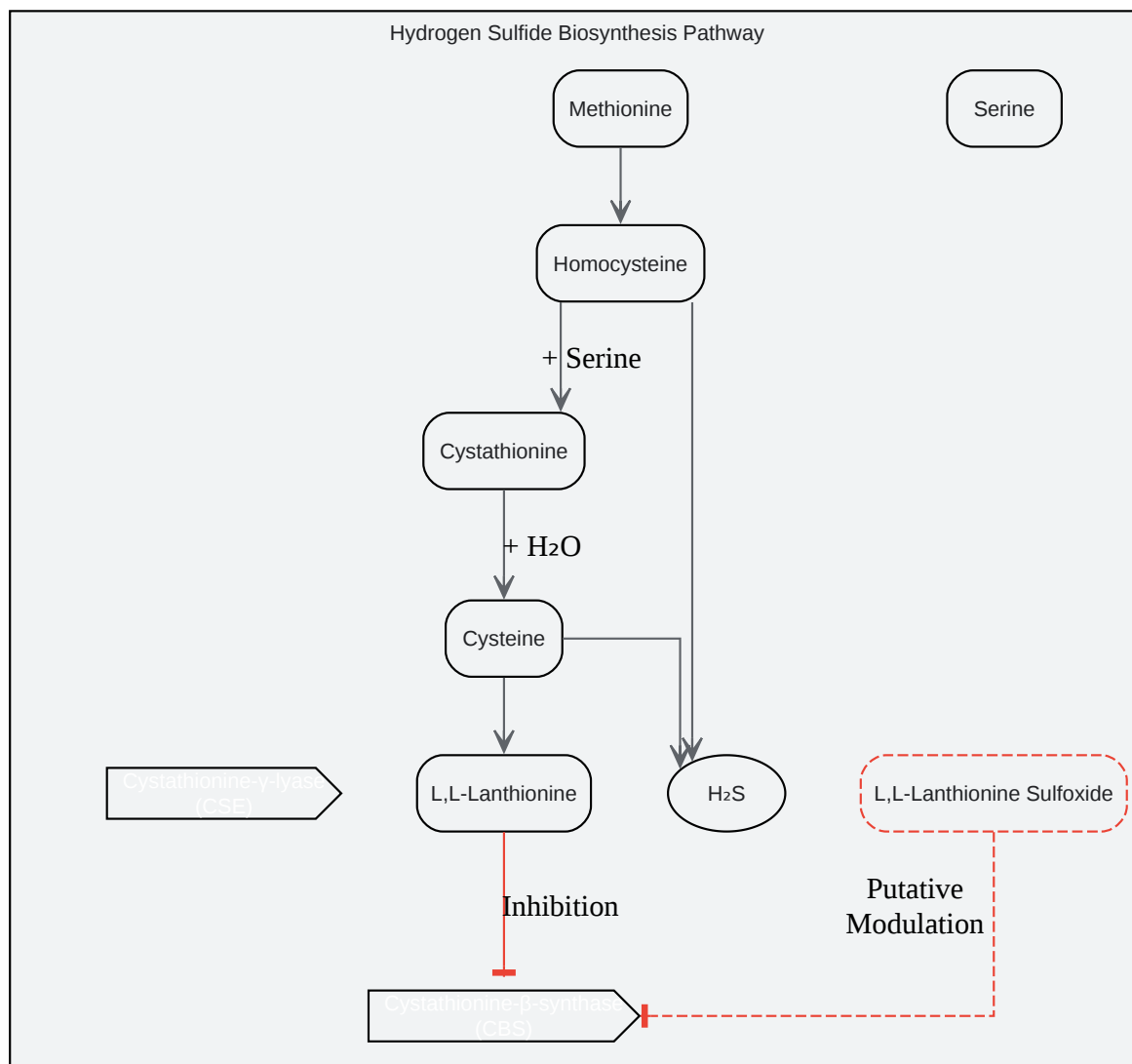
## Biological Properties and Signaling Pathways

While the direct biological effects of **L,L-Lanthionine sulfoxide** have not been extensively studied, the known activities of its parent compound, L,L-lanthionine, provide a strong basis for hypothesizing its potential roles.

### Putative Modulation of the Hydrogen Sulfide (H<sub>2</sub>S) Biosynthesis Pathway

Hydrogen sulfide (H<sub>2</sub>S) is a gaseous signaling molecule involved in a variety of physiological processes. Its endogenous production is primarily catalyzed by two key enzymes in the transsulfuration pathway: cystathionine-β-synthase (CBS) and cystathionine-γ-lyase (CSE)[11].

L,L-Lanthionine has been identified as an inhibitor of H<sub>2</sub>S production, likely through the inhibition of CBS[2][12]. This suggests that L,L-Lanthionine and its derivatives could play a regulatory role in H<sub>2</sub>S homeostasis. It is plausible that **L,L-Lanthionine sulfoxide** also interacts with CBS, potentially modulating its activity and thereby influencing H<sub>2</sub>S levels.



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*Proposed modulation of the H<sub>2</sub>S biosynthesis pathway by L,L-Lanthionine and its sulfoxide.*

## Potential Role as a Uremic Toxin

L,L-Lanthionine has been identified as a novel uremic toxin, with elevated levels found in patients with chronic kidney disease[2][13]. It has been shown to induce endothelial cell

mineralization and is associated with inflammation in this patient population[13][14]. Given its structural similarity, **L,L-Lanthionine sulfoxide** may also contribute to the pathophysiology of uremia, a hypothesis that warrants further investigation.

## Conclusion and Future Directions

**L,L-Lanthionine sulfoxide** is a structurally intriguing molecule with the potential for significant biological activity. While current knowledge is limited, its relationship to L,L-lanthionine suggests a likely role in the modulation of the hydrogen sulfide signaling pathway and potential involvement in the pathology of chronic kidney disease. The proposed synthesis protocol provides a framework for researchers to produce this compound for further study. Future research should focus on the experimental validation of its synthesis, the characterization of its physicochemical properties, and the elucidation of its specific biological functions and mechanisms of action, particularly its interaction with cystathionine- $\beta$ -synthase and its potential role as a uremic toxin. Such studies will be crucial for understanding the full therapeutic and pathological potential of this and other sulfur-containing amino acid derivatives.

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- To cite this document: BenchChem. [chemical structure and properties of L,L-Lanthionine sulfoxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15196564#chemical-structure-and-properties-of-l-l-lanthionine-sulfoxide]

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